

# Diethyl D-(-)-tartrate safety data sheet (SDS) and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diethyl D-(-)-tartrate

Cat. No.: B1194093

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **Diethyl D-(-)-tartrate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data and handling precautions for **Diethyl D-(-)-tartrate**, a versatile chiral compound widely used in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> As an essential building block in asymmetric synthesis, its proper handling is critical to ensure laboratory safety and experimental integrity.<sup>[1]</sup>

## Chemical Identification

Identifier	Value
Chemical Name	Diethyl D-(-)-tartrate
Synonyms	D-(-)-Tartaric acid diethyl ester, (2S,3S)-Diethyl 2,3-dihydroxysuccinate <sup>[1][2]</sup>
CAS Number	13811-71-7 <sup>[1][3]</sup>
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>6</sub> <sup>[1][3][4]</sup>
Molecular Weight	206.19 g/mol <sup>[1][3][4]</sup>
Structure	InChI Key: YSAVZVORKRDODB-WDSKDSINSA-N <sup>[4]</sup>

## Hazard Identification

According to the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), **Diethyl D-(-)-tartrate** is classified as a Combustible liquid (Category 4).<sup>[5][6]</sup> However, many suppliers note that it is not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008.<sup>[7][3]</sup>

GHS Label Elements:

- Signal Word: Warning<sup>[5]</sup>
- Hazard Statement: Combustible liquid.<sup>[5][8]</sup>
- Precautionary Statements:
  - Prevention: Keep away from heat, sparks, open flames, and hot surfaces. - No smoking. Wear protective gloves, protective clothing, eye protection, and face protection.<sup>[5][9]</sup>
  - Response (Fire): In case of fire, use CO2, dry chemical, or foam for extinction.<sup>[5][6]</sup>
  - Storage: Store in a well-ventilated place. Keep cool.<sup>[5][9]</sup>
  - Disposal: Dispose of contents/container to an approved waste disposal plant.<sup>[5][8]</sup>

## Physical and Chemical Properties

The physical and chemical properties of **Diethyl D-(-)-tartrate** are summarized below.

Property	Value	Source(s)
Appearance	Colorless to light yellow clear liquid or oil	[1][10]
Odor	Characteristic, slightly caramel, winey	[11]
Melting Point	17 °C	[1][12]
Boiling Point	280 °C; 162 °C at 19-25 hPa	[1][3][4]
Flash Point	93.3 - 93.4 °C (200.1 °F) - closed cup	[11][13][14]
Density	1.205 g/mL at 20 °C	[4]
Solubility	Insoluble in water	[5]
Refractive Index	n <sub>20</sub> /D 1.446	[4]

## Handling and Storage

Proper handling and storage are crucial for maintaining the chemical's integrity and ensuring a safe laboratory environment.

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe vapors or mists.[5][6]
- Handle in a well-ventilated place.[2]
- Keep away from open flames, hot surfaces, and sources of ignition.[5][6]
- Take precautionary measures against static discharges.[9]
- Wash hands thoroughly after handling.[5][15]

Conditions for Safe Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Keep the container tightly closed.[\[3\]](#)[\[5\]](#)
- Store away from incompatible materials such as acids, bases, and oxidizing or reducing agents.[\[3\]](#)[\[5\]](#)
- The recommended storage temperature is between 0-8°C.[\[1\]](#)[\[10\]](#)

## Exposure Controls and Personal Protection

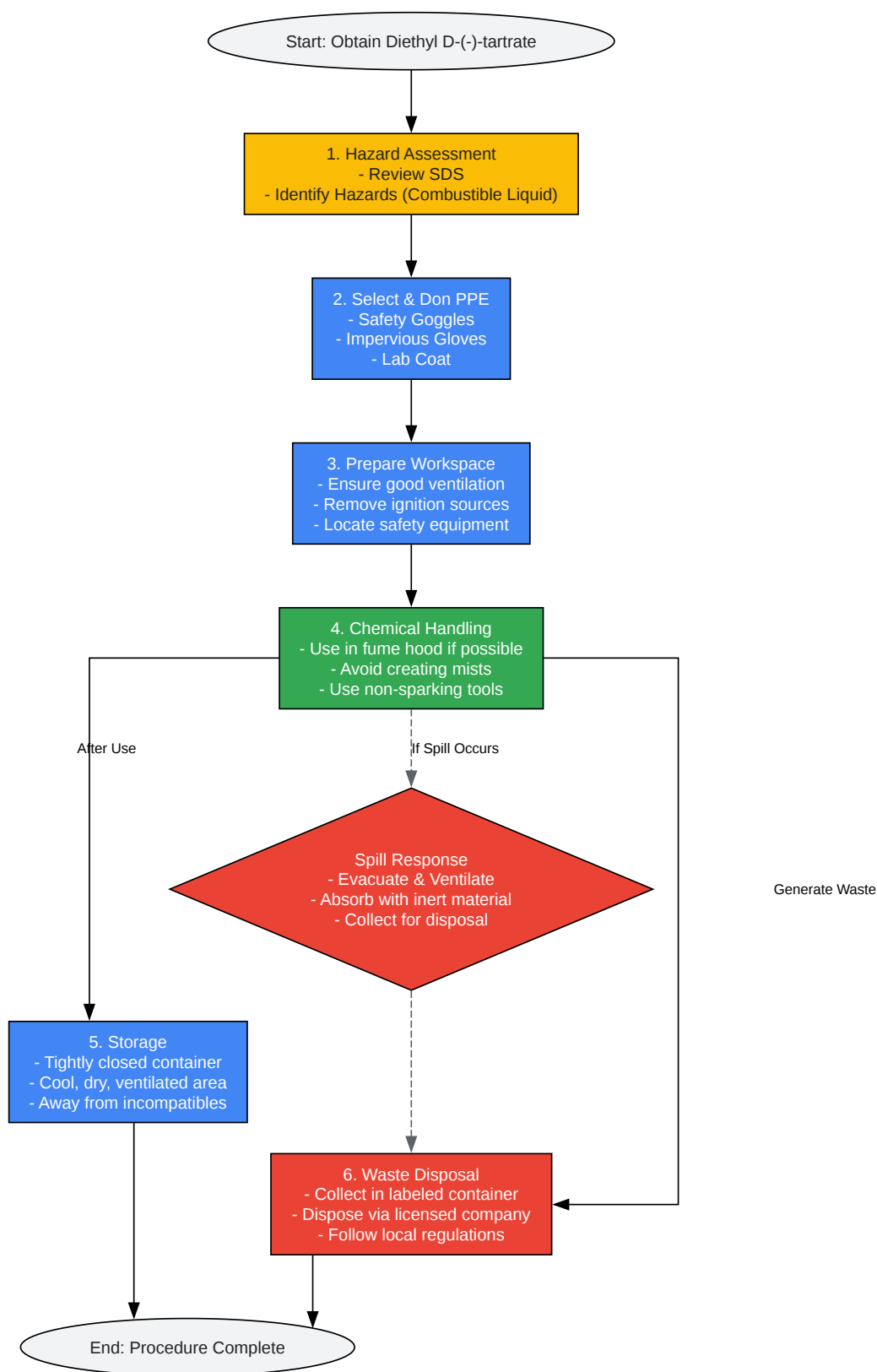
Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

### Engineering Controls:

- Ensure adequate ventilation, especially in confined areas. Use local exhaust ventilation if necessary.[\[5\]](#)[\[9\]](#)
- Facilities should be equipped with an eyewash fountain.[\[15\]](#)

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[3\]](#)[\[5\]](#)
- Skin Protection: Wear appropriate protective gloves (inspect before use) and clothing to prevent skin exposure.[\[2\]](#)[\[3\]](#)[\[5\]](#) Use proper glove removal technique to avoid skin contact.[\[3\]](#)
- Respiratory Protection: Respiratory protection is generally not required under normal use conditions with adequate ventilation.[\[3\]](#)[\[5\]](#) If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges (e.g., type OV/AG (US) or ABEK (EU EN 14387)).[\[3\]](#)



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **Diethyl D-(-)-tartrate**.

## First-Aid Measures

In case of exposure, follow these first-aid measures and seek medical attention.

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3][16]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.[5][6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing.[5][6][9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water.[3][5][16]

## Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO<sub>2</sub>).[3][6][9][16] Water mist may be used to cool closed containers.[5][6]
- Specific Hazards: The material is combustible and containers may explode when heated.[5][6] Thermal decomposition can release irritating gases and vapors, such as carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>).[5][6]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][5][16]

Accidental Release Measures:

- Personal Precautions: Remove all sources of ignition.[5][9] Avoid breathing vapors or mist.[3][16] Ensure adequate ventilation.[2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[16]
- Methods for Clean-up: Contain the spillage and then soak it up with an inert absorbent material (e.g., sand, silica gel, universal binder).[5][16] Collect and place the material in a suitable, closed container for disposal.[3][5]

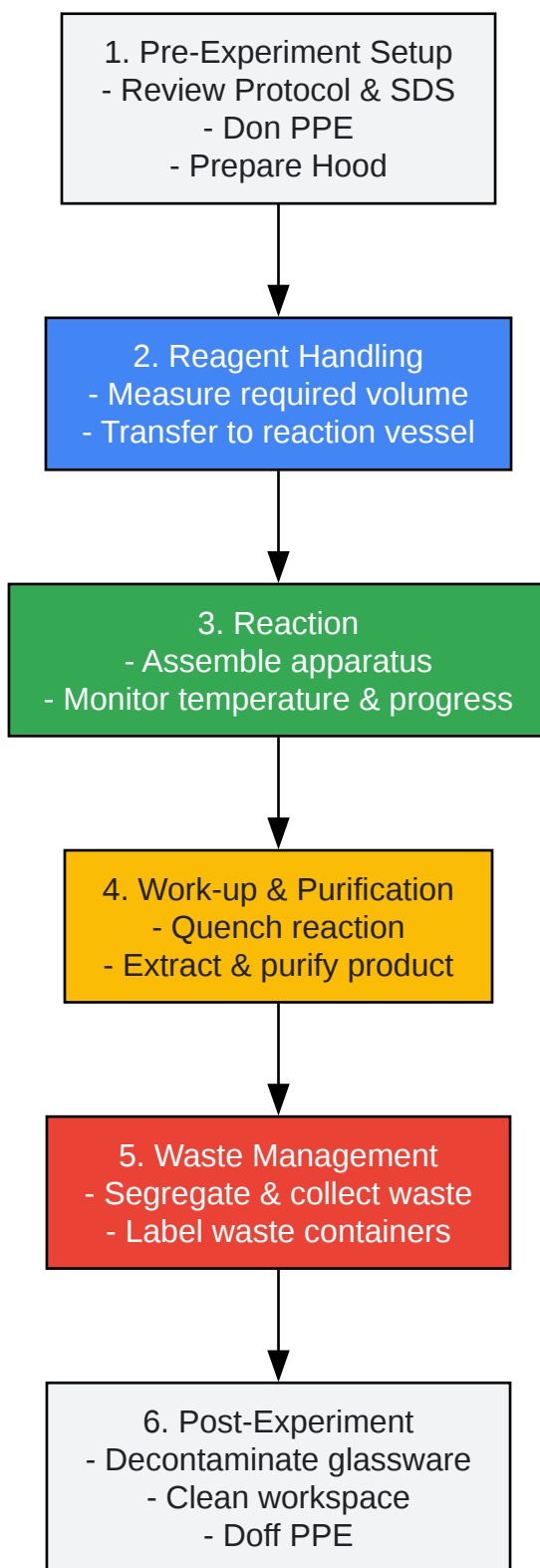
## General Experimental Protocol Workflow

While specific experimental procedures will vary, the following provides a general workflow for using **Diethyl D-(-)-tartrate** as a reagent in a laboratory synthesis, incorporating necessary safety precautions.

### Methodology:

- Preparation and Precaution: Before starting, review the Safety Data Sheet (SDS). Work in a well-ventilated fume hood. Ensure all ignition sources are removed from the immediate area. Don the required PPE, including safety goggles, a lab coat, and chemically resistant gloves.
- Reagent Measurement: Measure the required volume of **Diethyl D-(-)-tartrate** using appropriate glassware (e.g., graduated cylinder or syringe). Perform this transfer within the fume hood to minimize vapor inhalation.
- Reaction Setup: Add the reagent to the reaction vessel as dictated by the specific chemical synthesis protocol. If the reaction is exothermic or requires heating, ensure the setup includes appropriate temperature control and monitoring.
- Reaction Monitoring: Monitor the reaction's progress using a suitable analytical technique (e.g., TLC, GC-MS).
- Work-up and Purification: Upon completion, quench the reaction using appropriate procedures. The product is then typically extracted and purified. All waste generated during this process, including aqueous layers and solvent washes, should be collected in a designated, labeled hazardous waste container.

- Decontamination and Disposal: Thoroughly clean all glassware that came into contact with the chemical. Dispose of all contaminated materials (e.g., gloves, absorbent pads) and liquid waste according to institutional and local environmental regulations.





[Click to download full resolution via product page](#)

Caption: General laboratory workflow for using **Diethyl D-(-)-tartrate**.

## Stability and Reactivity

- Reactivity: No specific reactivity data is available, but it is stable under recommended storage conditions.[3]
- Chemical Stability: The product is chemically stable.[3]
- Possibility of Hazardous Reactions: None are expected under normal processing.[5]
- Conditions to Avoid: Keep away from open flames, hot surfaces, and sources of ignition.[5][6]
- Incompatible Materials: Avoid contact with strong acids, bases, oxidizing agents, and reducing agents.[3][5]
- Hazardous Decomposition Products: Under fire conditions, it can decompose to form carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>).[3][5]

## Toxicological and Ecological Information

- Toxicological Information: The toxicological properties have not been fully investigated.[5] Most available safety data sheets indicate "no data available" for acute toxicity, skin corrosion/irritation, carcinogenicity, and reproductive toxicity.[3] No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[3]
- Ecological Information: Ecotoxicity data is largely unavailable.[2] It is advised not to empty the chemical into drains.[5] The substance is insoluble in water and is not likely to be mobile in the environment.[5] Information on persistence, degradability, and bioaccumulation is not available.[2][5]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. echemi.com [echemi.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. D-(-)-酒石酸二乙酯 ≥99% | Sigma-Aldrich [sigmaaldrich.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. Diethyl [S-(R\*,R\*)]-tartrate | C<sub>8</sub>H<sub>14</sub>O<sub>6</sub> | CID 117410 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Diethyl D-(-)-Tartrate | 13811-71-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 9. axxence.de [axxence.de]
- 10. pharmaffiliates.com [pharmaffiliates.com]
- 11. diethyl laevo-tartrate [thegoodscentcompany.com]
- 12. echemi.com [echemi.com]
- 13. sigmaaldrich.com [sigmaaldrich.com]
- 14. cdhfinechemical.com [cdhfinechemical.com]
- 15. aksci.com [aksci.com]
- 16. file1.lookchem.com [file1.lookchem.com]
- To cite this document: BenchChem. [Diethyl D-(-)-tartrate safety data sheet (SDS) and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194093#diethyl-d-tartrate-safety-data-sheet-sds-and-handling-precautions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)